

8-aminopyrene-1,3,6-trisulfonic acid safety data sheet

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Compound of Interest

Compound Name: 8-aminopyrene-1,3,6-trisulfonic
Acid

Cat. No.: B1230541

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An In-depth Technical Guide to the Safety Data for **8-Aminopyrene-1,3,6-trisulfonic acid**

This guide provides a comprehensive overview of the safety data for **8-aminopyrene-1,3,6-trisulfonic acid**, trisodium salt (APTS), as presented in its Safety Data Sheet (SDS). The information is intended for researchers, scientists, and drug development professionals who handle this substance.

Substance Identification

8-Aminopyrene-1,3,6-trisulfonic acid, in its trisodium salt form, is a fluorescent, anionic dye. It is primarily used as a labeling reagent in various biochemical and analytical applications, such as the analysis of glycoproteins and saccharides.^{[1][2]}

Identifier	Value
Chemical Name	8-Aminopyrene-1,3,6-trisulfonic acid, trisodium salt
Synonym(s)	APTS, Trisodium 8-aminopyrene-1,3,6-trisulfonate[3]
CAS Number	196504-57-1[1][4]
Molecular Formula	C ₁₆ H ₈ NNa ₃ O ₉ S ₃ [1][3]
Molecular Weight	523.40 g/mol [1][3]

Hazard Identification and Classification

APTS is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory tract upon direct contact or inhalation.[4][5]

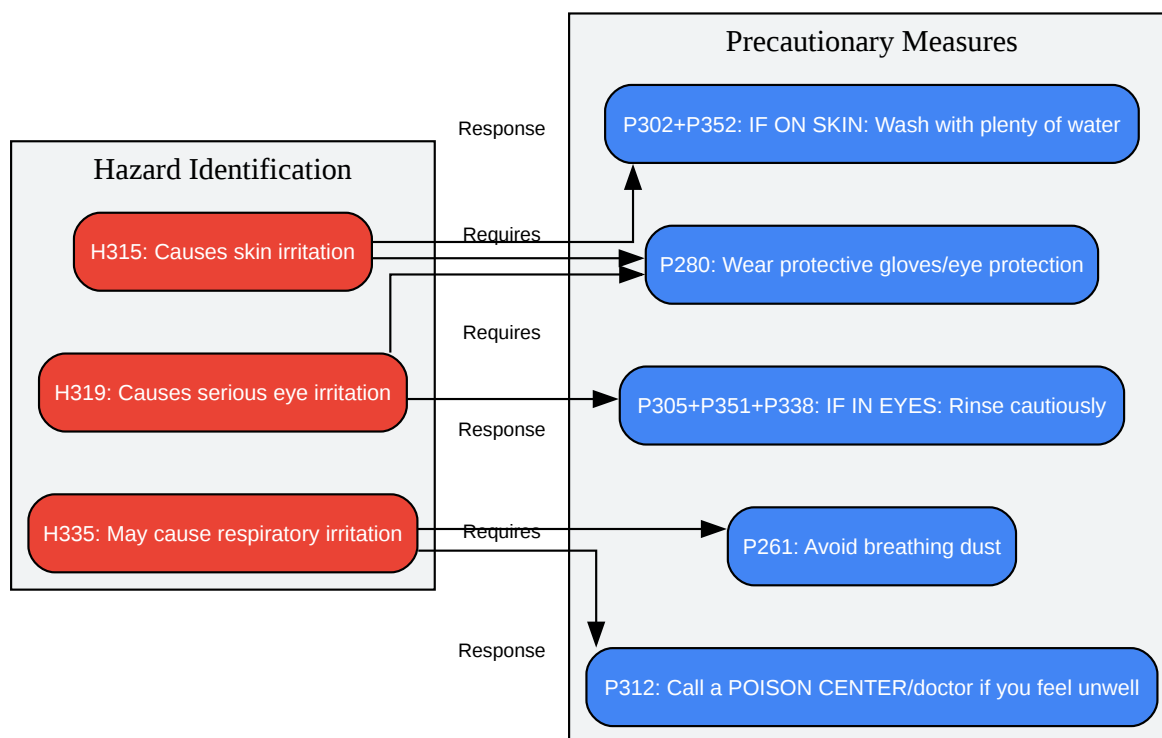
GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4][5]

Label Elements:

- Signal Word: Warning[1][5]
- Hazard Pictogram:
 - GHS07 (Exclamation Mark)[4]

The logical relationship between the hazard classification and the required precautionary statements is crucial for safe handling. The following diagram illustrates this relationship.



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Hazard and Precautionary Statement Logic

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of APTS.

Property	Value
Physical State	Solid[4]
Color	Yellow to Brownish Orange[2][4]
Odor	Characteristic[4]
Melting Point	≥250 °C[1][4]
Flash Point	Not applicable[1]
Solubility	Soluble in water[6]

Toxicological Information

Detailed toxicological studies for APTS are not extensively reported in the available safety data sheets. The primary known effects are irritant properties.

Toxicological Endpoint	Result
Acute Toxicity	Shall not be classified as acutely toxic[4]
Skin Corrosion/Irritation	Causes skin irritation[4]
Serious Eye Damage/Irritation	Causes serious eye irritation[4]
Respiratory or Skin Sensitization	Shall not be classified as a sensitizer[4]
Germ Cell Mutagenicity	Shall not be classified as mutagenic[4]
Carcinogenicity	Shall not be classified as carcinogenic[4]
Reproductive Toxicity	Shall not be classified as a reproductive toxicant[4]
Aspiration Hazard	Shall not be classified as an aspiration hazard[4]

Experimental Protocols: The provided safety data sheets do not detail the specific experimental protocols used to determine these toxicological properties. They are based on classifications according to Regulation (EC) No 1272/2008 (CLP).[4] These classifications are typically

derived from existing data, computational models (QSAR), or standardized tests (e.g., OECD guidelines), although the specific tests are not cited.

Handling, Storage, and Exposure Controls

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Engineering Controls:

- Use local and general ventilation to minimize dust generation.[4]
- Ground/bond container and receiving equipment to prevent static discharge.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses or goggles.[4]
- Skin Protection: Wear protective gloves.[4]
- Respiratory Protection: Use a particulate filter device (e.g., N95) if dust is generated.[1][4]

Storage:

- Store in a well-ventilated place.[4]
- Keep container tightly closed.[4]
- Recommended storage temperature is between 2-8°C.[1]

First-Aid and Emergency Procedures

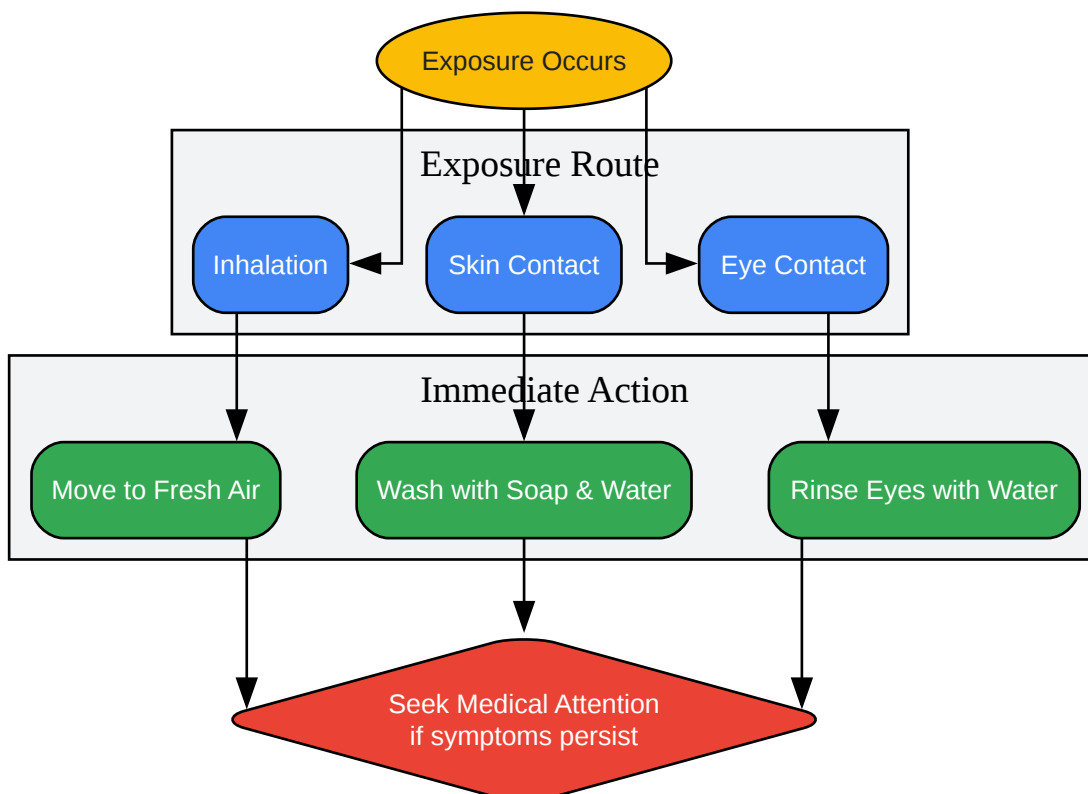
In the event of exposure or a spill, the following procedures should be followed.

First-Aid Measures:

- Inhalation: Move the person to fresh air. If they feel unwell, call a POISON CENTER or doctor.[4]
- Skin Contact: Wash the affected area thoroughly with soap and water.[4]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- Ingestion: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.

The workflow for first aid response is illustrated in the diagram below.



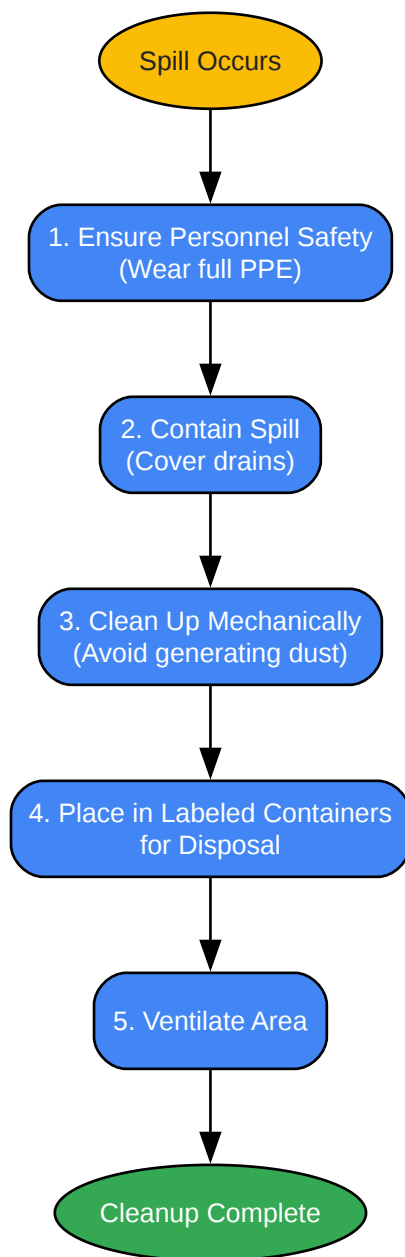
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First Aid Response Workflow

Accidental Release Measures (Spills): The primary concern with a spill of solid APTS is the generation of dust. The following workflow outlines the recommended procedure for cleaning up a spill.

- Ensure Safety: Remove all non-emergency personnel from the area. Emergency responders should wear appropriate PPE, including respiratory protection.[4]
- Containment: Cover drains to prevent the substance from entering waterways.[4]

- Cleanup: Take up the material mechanically (e.g., sweep or vacuum). Avoid actions that generate dust.[4]
- Disposal: Place the spilled material into appropriate, labeled containers for disposal.[4]
- Ventilation: Ventilate the affected area.[4]



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Accidental Spill Cleanup Workflow

Fire-Fighting Measures

- Suitable Extinguishing Media: Water, foam, or ABC powder.[4]
- Unsuitable Extinguishing Media: Water jet.[4]
- Special Hazards: The enrichment of fine dust can lead to the danger of a dust explosion.[4] Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides (SO_x).[4]
- Fire-fighter Protection: In case of a fire, do not breathe fumes. Firefighting measures should be coordinated with the fire's surroundings.[4]

Stability and Reactivity

- Reactivity: No known hazardous reactions.[4]
- Chemical Stability: The material is stable under normal ambient and anticipated storage and handling conditions.
- Conditions to Avoid: There are no specific conditions known to be avoided.[4] However, it is good practice to avoid the accumulation of dust.[4]
- Incompatible Materials: No specific incompatibility information is provided in the SDS.
- Hazardous Decomposition Products: Reasonably anticipated hazardous decomposition products from use, storage, or spills are not known. Hazardous combustion products are listed in the fire-fighting section.[4]

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